

An In-depth Technical Guide to N-[(3,4-difluorophenyl)methyl]cyclopentanamine

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Compound of Interest

Compound Name: N-[(3,4-difluorophenyl)methyl]cyclopentanamine

Cat. No.: B13159801

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Abstract

N-[(3,4-difluorophenyl)methyl]cyclopentanamine is a secondary amine that incorporates key structural motifs highly relevant to modern medicinal chemistry. The presence of a difluorinated phenyl ring offers a strategic advantage in drug design, influencing metabolic stability, binding affinity, and lipophilicity. This guide provides a comprehensive overview of its chemical properties, a robust protocol for its synthesis via reductive amination, detailed analytical characterization, and an exploration of its potential applications as a versatile building block in the development of novel therapeutic agents.

Core Chemical Identity and Physicochemical Properties

N-[(3,4-difluorophenyl)methyl]cyclopentanamine, also known as N-(3,4-difluorobenzyl)cyclopentanamine, belongs to the class of substituted benzylamines. The molecule's architecture—a lipophilic cyclopentyl group and an electronically modified difluorobenzyl moiety connected by a secondary amine—makes it an attractive scaffold for

library synthesis and lead optimization in drug discovery programs. The strategic placement of fluorine atoms on the phenyl ring is a well-established method to enhance pharmacokinetic properties by blocking sites of metabolic oxidation.[1][2]

Molecular Structure

Caption: Chemical Structure of **N-[(3,4-difluorophenyl)methyl]cyclopentanamine**

Physicochemical Data Summary

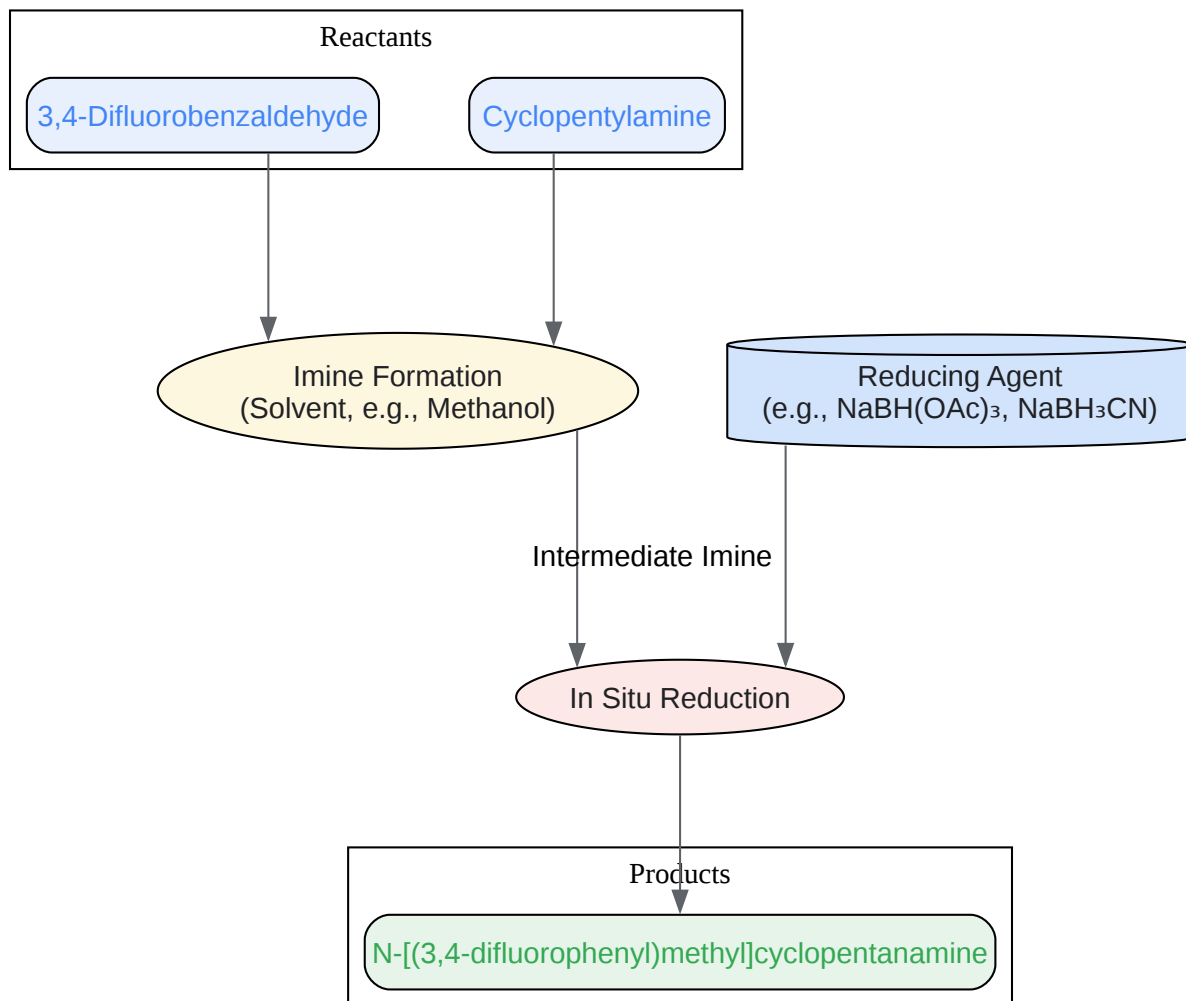
While specific experimental data for this exact compound is not widely published, its properties can be reliably predicted based on its constituent parts and data from closely related analogs.

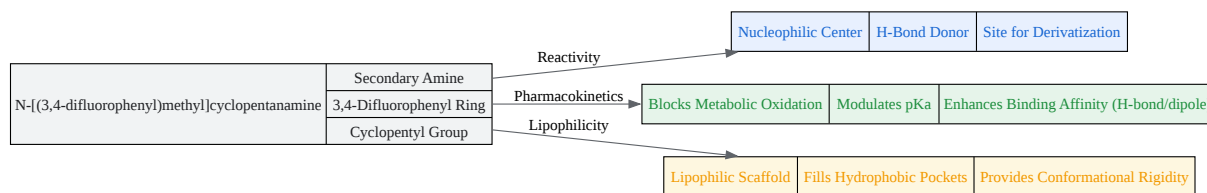
Property	Value (Predicted/Calculated)	Source/Method
Molecular Formula	C ₁₂ H ₁₆ F ₂ N	-
Molecular Weight	212.26 g/mol	-
CAS Number	Not broadly indexed.	-
Appearance	Likely a colorless to pale yellow oil or low-melting solid.	Based on analogs like N-[(3-fluorophenyl)methyl]cyclopentanamine.[3]
XLogP3-AA	~3.0	Predicted, based on similar structures.[4]
Hydrogen Bond Donor	1	(Secondary Amine)
Hydrogen Bond Acceptor	3	(Nitrogen and 2x Fluorine)
Boiling Point	>250 °C (at atmospheric pressure)	Estimated
Solubility	Soluble in methanol, ethanol, dichloromethane, ethyl acetate. Insoluble in water.	General chemical principles.

Synthesis and Purification

The most direct and efficient synthesis of **N-[(3,4-difluorophenyl)methyl]cyclopentanamine** is through the reductive amination of 3,4-difluorobenzaldehyde with cyclopentylamine. This well-established one-pot reaction involves the formation of an intermediate imine, which is then reduced in situ to the target secondary amine.^{[5][6]}

Synthetic Workflow: Reductive Amination





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